The Diamondoid Nature of Iceane: A Technical Guide for Researchers

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Compound of Interest

Compound Name:	*Iceane*
CAS No.:	*53283-19-5*
Cat. No.:	*B13952405*

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An In-depth Exploration of the Structure, Properties, and Potential Applications of a Unique Cage Hydrocarbon

For Researchers, Scientists, and Drug Development Professionals

Introduction

Iceane (tetracyclo[5.3.1.12,6.04,9]dodecane) is a fascinating saturated polycyclic hydrocarbon with the chemical formula $C_{12}H_{18}$.[1] Its rigid, cage-like structure, reminiscent of the crystalline lattice of ice, has garnered significant interest since its synthesis was first reported. This technical guide provides a comprehensive overview of the diamondoid nature of **iceane**, detailing its unique structural characteristics, physicochemical properties, and burgeoning potential in the field of drug development.

The carbon skeleton of **iceane** can be visualized as three fused cyclohexane rings in a boat conformation or two chair-conformation cyclohexane rings connected by three parallel axial bonds.[1] This arrangement results in a highly symmetrical molecule belonging to the $D_{3}h$ point group.[1] The trivial name "**iceane**" was coined due to its structural similarity to one of the

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crystalline forms of water, while it is also referred to as "wurtzitane" because of its resemblance to the wurtzite crystal structure.[2] As a member of the diamondoid family—cage-like hydrocarbons that are subunits of the diamond crystal lattice—**iceane** shares characteristics with adamantane and other diamondoids, such as high thermal stability and rigidity.[3]

Physicochemical and Structural Properties

The unique three-dimensional structure of **iceane** gives rise to its distinct physical and chemical properties. A summary of its key quantitative data is presented in the tables below.

Table 1: General and Crystallographic Properties of Iceane

Property	Value	Reference(s)
Molecular Formula	$C_{12}H_{18}$	[1]
Molar Mass	162.28 g/mol	[1]
Melting Point	325 °C	[1]
Boiling Point	Sublimes	[1]
Crystal System	Hexagonal	[4]
Space Group	$P6_3/m$	[4]
Point Group	D_3h	[1]

Table 2: Spectroscopic Data of Iceane

Spectroscopic Technique	Key Observations	Reference(s)
^{1}H NMR	Due to the high symmetry, all 18 protons are chemically equivalent, resulting in a single peak.	[5]
^{13}C NMR	The symmetry of the molecule leads to a simplified spectrum with a limited number of signals.	[6]
Infrared (IR) Spectroscopy	The spectrum is characterized by C-H stretching and bending vibrations typical of alkanes. Key absorptions are expected in the 2850-3000 cm^{-1} (C-H stretch) and 1450-1470 cm^{-1} (C-H bend) regions.	[7]
Mass Spectrometry	The fragmentation pattern of alkanes is typically characterized by clusters of peaks separated by 14 mass units (CH_2). The molecular ion peak may be present, though its intensity can vary.	[3][8]

Note: Specific chemical shifts and fragmentation patterns for **iceane** are not readily available in the searched literature and would likely require experimental determination or high-level computational prediction.

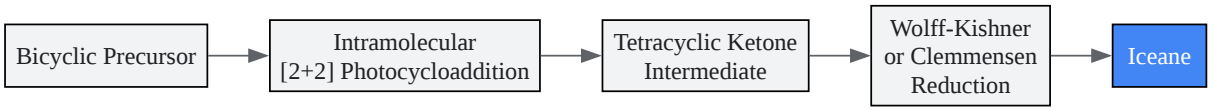
Synthesis of **Iceane**

The synthesis of the intricate **iceane** cage has been a subject of interest in organic chemistry. Several synthetic routes have been developed, with the key approaches pioneered by Hamon & Taylor, Cupas & Hodakowski, and Tobler, Klaus, & Ganter.

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Experimental Protocol: Synthesis of **Iceane** via Photochemical [2+2] Cycloaddition (Conceptual Workflow)

A common strategy for constructing polycyclic cage compounds involves intramolecular ring-formation reactions. A conceptual workflow for a potential synthesis of **iceane** is outlined below. This is a generalized representation and does not reflect a specific published procedure in its entirety.



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Caption: Conceptual workflow for **iceane** synthesis.

The Diamondoid Nature and Its Implications for Drug Development

The rigid, three-dimensional structure of diamondoids like **iceane** makes them attractive scaffolds in medicinal chemistry. The incorporation of a diamondoid cage into a drug molecule can impart several favorable properties:

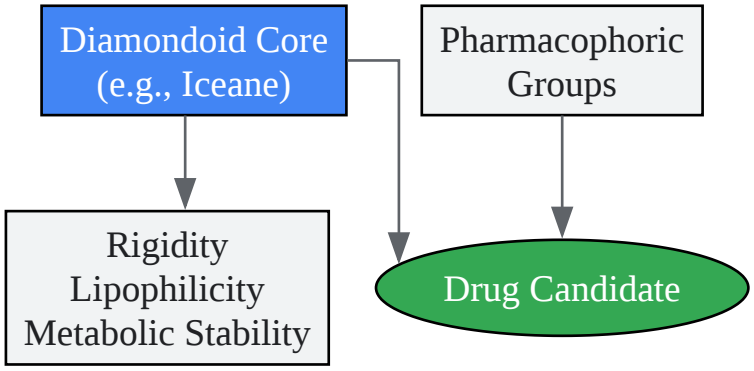
- Increased Lipophilicity: The hydrocarbon nature of the **iceane** core can enhance a drug's ability to cross cell membranes.
- Metabolic Stability: The robust, strain-free cage is resistant to metabolic degradation, potentially increasing the drug's half-life.
- Precise Vectorial Arrangement of Substituents: The rigid framework allows for the precise positioning of functional groups in three-dimensional space, enabling optimized interactions with biological targets.

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- Pharmacophore Scaffolding: **Iceane** can serve as a non-toxic, bio-inert scaffold to which pharmacophoric elements can be attached.

While there are currently no approved drugs containing the **iceane** moiety, the success of adamantane-based drugs, such as Amantadine (an antiviral) and Memantine (for Alzheimer's disease), highlights the potential of diamondoids in drug design.[3] The unique geometry of **iceane** offers a distinct structural alternative to the more commonly used adamantane core.

Logical Relationship: Diamondoids as Pharmacophore Scaffolds



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Caption: Role of diamondoids as drug scaffolds.

Future Directions

The exploration of **iceane** and its derivatives in medicinal chemistry is still in its early stages. Future research efforts could focus on:

- Development of efficient and scalable synthetic routes to a variety of functionalized **iceane** derivatives.
- Synthesis and biological evaluation of **iceane**-containing compounds targeting a range of therapeutic areas, including infectious diseases, neurodegenerative disorders, and oncology.
- Computational studies to model the binding of **iceane**-based ligands to biological targets and to predict their pharmacokinetic properties.

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- Investigation of **iceane**-based polymers and materials for applications in drug delivery and biomaterials science.

The unique structural and physicochemical properties of **iceane** make it a promising building block for the next generation of therapeutic agents and advanced materials. Continued research into this intriguing diamondoid is poised to unlock its full potential.

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